

Proper Disposal of KRAS G12D Inhibitor 14: A Safety and Operations Guide

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Compound of Interest

Compound Name: KRAS G12D inhibitor 14

Cat. No.: B10856952

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This document provides essential safety and logistical information for the proper handling and disposal of **KRAS G12D inhibitor 14** (CAS No. 2765254-39-3), a potent research compound. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Immediate Safety and Hazard Information

KRAS G12D inhibitor 14 is classified with specific hazards that dictate its handling and disposal protocols. The primary hazards identified in the Safety Data Sheet (SDS) include oral toxicity and significant aquatic toxicity^[1].

Hazard Summary

| Hazard Classification | Category | Hazard Statement | Precautionary Code |
|------------------------|------------|----------------------------------|--------------------|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed | P301 + P312, P330 |
| Acute Aquatic Toxicity | Category 1 | H400: Very toxic to aquatic life | P273, P391 |

| Chronic Aquatic Toxicity | Category 1 | H410: Very toxic to aquatic life with long lasting effects
| P273, P391 |

Data sourced from the **KRAS G12D inhibitor 14** Safety Data Sheet[1].

Precautions for Safe Handling:

- Avoid contact with skin and eyes. Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat[1].
- Avoid inhalation of dust or aerosols. Handle only in areas with adequate exhaust ventilation, such as a chemical fume hood[1].
- Do not eat, drink, or smoke when using this product[1].
- Wash hands thoroughly after handling[1].

Detailed Disposal Protocols

The fundamental principle for the disposal of **KRAS G12D inhibitor 14** is that it must not be discarded down the sink or in regular trash[2][3]. All waste streams containing this compound must be collected and managed as hazardous chemical waste, destined for an approved waste disposal plant[1].

Protocol 1: Disposal of Unused or Expired Product

This protocol applies to the pure compound (powder) or prepared stock solutions.

- Container Selection: Ensure the original container is tightly sealed. If transferring, use a container that is sturdy, leak-proof, and chemically compatible[3][4].
- Labeling: The container must be clearly labeled as hazardous waste. Affix a completed hazardous waste label from your institution's Environmental Health and Safety (EHS) department[3][4]. The label must include:
 - The full chemical name: "**KRAS G12D inhibitor 14**"
 - CAS Number: "2765254-39-3"
 - The words "Hazardous Waste"

- An accurate list of all contents, including solvents and approximate concentrations[4].
- Storage: Store the sealed waste container in a designated Satellite Accumulation Area within the laboratory[5]. The storage area must be away from incompatible materials such as strong acids, bases, or oxidizing agents[1][3]. Use secondary containment for all liquid waste[3].
- Pickup Request: Once the container is ready for disposal, submit a chemical waste pickup request to your institution's EHS department[3].

Protocol 2: Disposal of Contaminated Solid Waste

This protocol applies to items such as gloves, weigh boats, pipette tips, and other disposable labware contaminated with the inhibitor.

- Segregation: Do not mix this waste with non-hazardous trash or biohazardous waste[2].
- Collection: Collect all chemically contaminated solid waste in a dedicated, leak-proof container lined with a clear plastic bag[2]. The container must have a secure lid and be kept closed except when adding waste[2][3].
 - Note: Never use black plastic or red biohazard bags for chemical waste collection[2][3].
- Labeling: When the bag is three-quarters full, seal it and attach a completed chemical waste label directly to the bag[2].
- Storage and Pickup: Store the container in the Satellite Accumulation Area and request a pickup from EHS[5].

Protocol 3: Disposal of Empty Containers

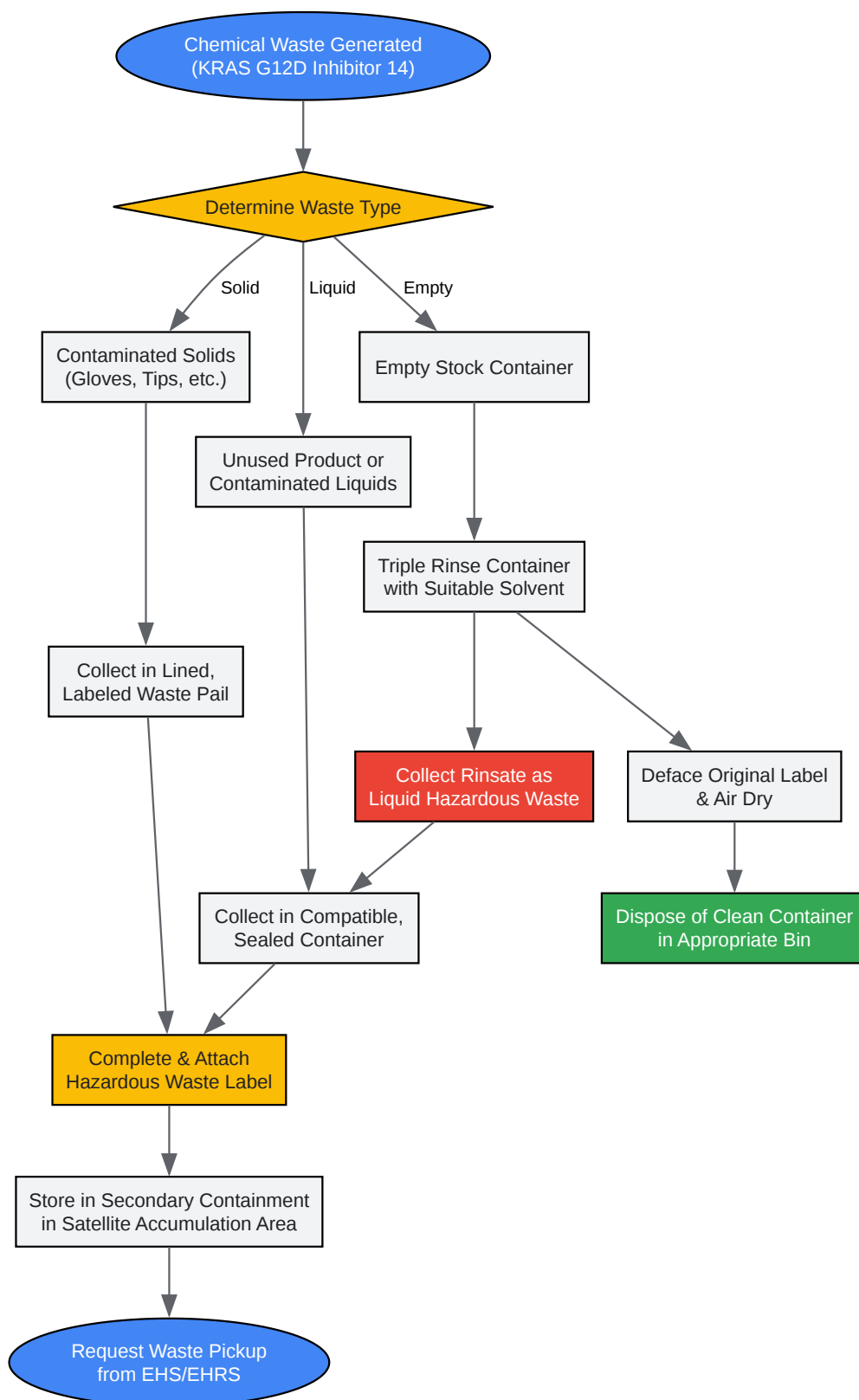
Empty containers that held **KRAS G12D inhibitor 14** must be managed carefully to remove residual chemical.

- Initial Cleaning: The first rinse of the "empty" container must be collected as hazardous chemical waste[3].
 - Triple rinse the container with a suitable solvent (e.g., DMSO, followed by ethanol or acetone) capable of removing the compound residue[6].

- Collect all three rinsates and manage them as liquid hazardous waste according to Protocol 1.
- Final Disposal: Once triple-rinsed and air-dried, the container can be prepared for disposal.
 - Completely remove, deface, or obliterate the original chemical label[3][6].
 - Dispose of the clean, dried glass container in a designated glass disposal box. Plastic containers may be disposed of in the regular trash[3][4].

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of chemical waste, including **KRAS G12D inhibitor 14**.



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Caption: Chemical Waste Disposal Workflow for Research Laboratories.

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